

2,4,6-Trifluorophenyl isocyanate safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2,4,6-Trifluorophenyl isocyanate**

Cat. No.: **B1351153**

[Get Quote](#)

An In-depth Technical Guide to the Safety of 2,4,6-Trifluorophenyl Isocyanate

This technical guide provides comprehensive safety information for **2,4,6-Trifluorophenyl isocyanate**, intended for researchers, scientists, and drug development professionals. The following sections detail the compound's properties, associated hazards, and essential safety protocols for its handling, storage, and emergency response.

Chemical and Physical Properties

2,4,6-Trifluorophenyl isocyanate is a reactive chemical intermediate. Its key physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C ₇ H ₂ F ₃ NO[1][2]
Molecular Weight	173.09 g/mol [1][2]
Appearance	Liquid[2]
Purity	98%[1]
Boiling Point	166.4°C at 760 mmHg[1]
Storage Temperature	2-8°C, Keep in a dry area[1]
Exact Mass	173.009 g/mol [1]
Topological Polar Surface Area	29.4 Å ² [1]
Heavy Atom Count	12[1]
Rotatable Bond Count	1[1]

Hazard Identification and Classification

This compound is classified as hazardous. The GHS hazard statements below are based on classifications for similar isocyanate compounds, as specific GHS data for the 2,4,6-trifluoro isomer is limited. Isocyanates as a class are highly reactive and toxic.[3]

Hazard Statement	Description
H226	Flammable liquid and vapour. [1] [4]
H330	Fatal if inhaled. [1] [4]
H315	Causes skin irritation. [5]
H319	Causes serious eye irritation. [5]
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled. [1]
H335	May cause respiratory irritation. [5]
H340	May cause genetic defects. [1]
H350	May cause cancer. [1]
H372	Causes damage to organs through prolonged or repeated exposure. [1]

Signal Word:Danger[\[4\]](#)

Standard Operating Protocol for Safe Handling

The following protocol outlines the necessary safety measures for handling **2,4,6-Trifluorophenyl isocyanate** in a laboratory setting.

3.1. Engineering Controls

- All work must be conducted in a certified chemical fume hood to avoid inhalation of vapors.
[\[5\]](#)
- Ensure a safety shower and eyewash station are readily accessible and have been tested.[\[6\]](#)
- Use a closed system or provide appropriate exhaust ventilation when handling the product.
[\[7\]](#)[\[8\]](#)

3.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[5]
- Skin Protection: Wear chemically resistant gloves (e.g., butyl rubber) and a lab coat. Inspect gloves for integrity before use.[7] Contaminated clothing should be removed immediately and laundered before reuse.[9]
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and isocyanates is mandatory.[10]

3.3. Handling Procedures

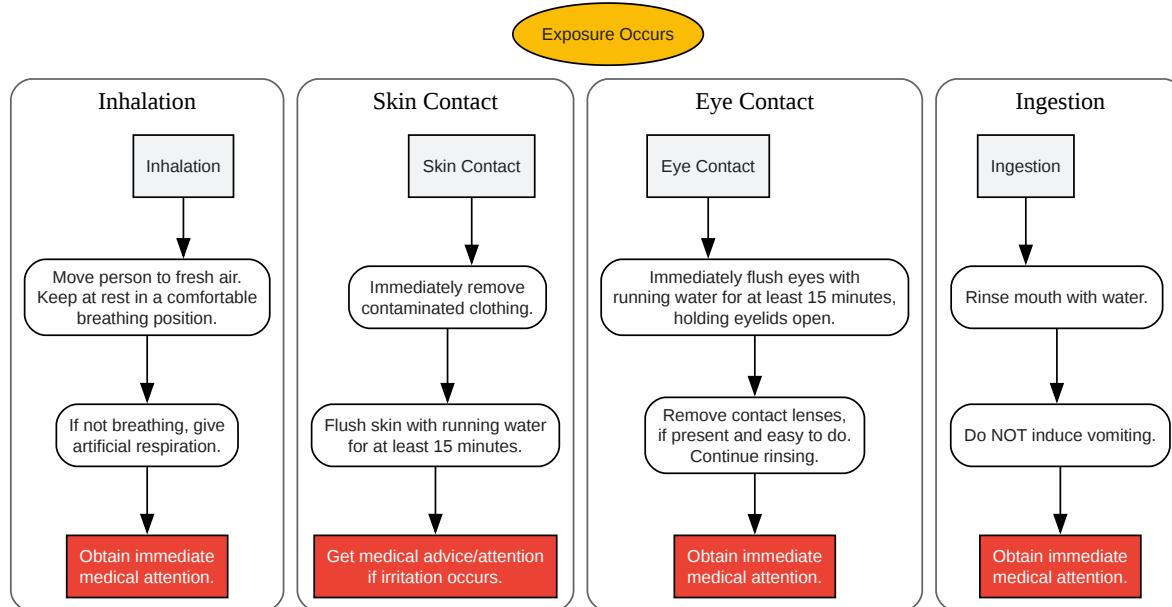
- Avoid all personal contact, including inhalation.[9]
- Wash hands thoroughly with soap and water after handling and before breaks.[5][9]
- Keep the container tightly closed when not in use.[5][7]
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, bases, alcohols, and amines.[5][7][11] The recommended storage temperature is 2-8°C.[1]
- Keep away from sources of ignition, heat, and open flames.[4][7]

3.4. Disposal

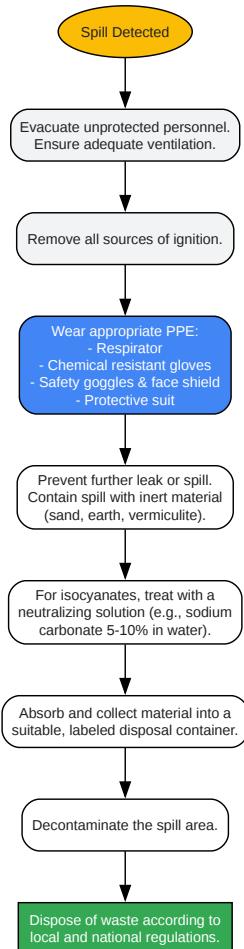
- Dispose of waste material in accordance with local, state, and federal regulations.[12]
- Do not allow the product to enter drains or waterways.[5][13]

Emergency Procedures and Workflows

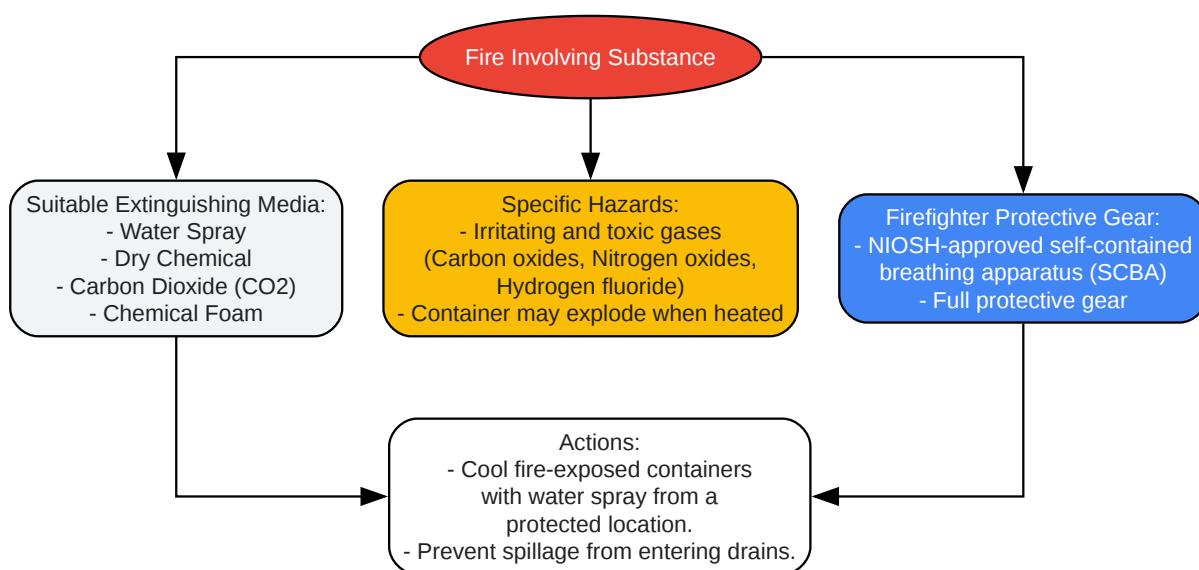
The following diagrams illustrate the logical steps for responding to common emergencies involving **2,4,6-Trifluorophenyl isocyanate**.

[Click to download full resolution via product page](#)

Caption: First aid procedures following exposure.

[Click to download full resolution via product page](#)

Caption: Workflow for chemical spill response.



[Click to download full resolution via product page](#)

Caption: Decision logic for fire-fighting.

Toxicological Information

Detailed toxicological studies for **2,4,6-Trifluorophenyl isocyanate** are not widely available. However, based on the data for related isocyanates, the primary health risks are associated with the respiratory system.[3]

- Acute Effects: Fatal if inhaled.[1][4] Causes serious irritation to the eyes and skin.[5] Inhalation may cause respiratory irritation.[5]
- Sensitization: Isocyanates are known respiratory and dermal sensitizers.[3] Exposure can lead to allergic reactions, asthma-like symptoms, and breathing difficulties, which may be delayed.[10]
- Chronic Effects: Prolonged or repeated exposure may cause damage to organs, particularly the respiratory tract.[1][3] Some isocyanates are suspected of causing cancer and genetic defects.[1]

No specific LD50 or LC50 data for this compound were found in the provided search results. Researchers should treat this compound with extreme caution due to the known high toxicity of the isocyanate functional group.[\[3\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,4,6-Trifluorophenyl isocyanate | CymitQuimica [cymitquimica.com]
- 2. indiamart.com [indiamart.com]
- 3. 19january2017snapshot.epa.gov [19january2017snapshot.epa.gov]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. aksci.com [aksci.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. fishersci.se [fishersci.se]
- 8. fishersci.com [fishersci.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. solutions.covestro.com [solutions.covestro.com]
- 11. fishersci.com [fishersci.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. georganics.sk [georganics.sk]
- To cite this document: BenchChem. [2,4,6-Trifluorophenyl isocyanate safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1351153#2-4-6-trifluorophenyl-isocyanate-safety-data-sheet-sds-information>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com